

Navigating the Disposal of GEM144: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: GEM144

Cat. No.: B15143303

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Researchers and drug development professionals handling **GEM144**, a potent dual inhibitor of DNA polymerase α (POLA1) and HDAC11, must adhere to stringent disposal procedures to ensure laboratory safety and environmental protection.[1][2][3] While specific disposal protocols for **GEM144** are not publicly available, this guide provides a framework for its proper disposal based on general best practices for antineoplastic and other hazardous drugs.[4]

GEM144 is recognized for its significant antitumor activity, which underscores its potential as a hazardous compound requiring careful management from acquisition to disposal.[2][3][5] The following procedures are designed to provide essential, immediate safety and logistical information for researchers.

Chemical and Physical Properties of GEM144

A clear understanding of the compound's properties is foundational to safe handling and disposal.

Property	Value
Molecular Formula	C28H31NO5
Molecular Weight	461.55 g/mol
CAS Number	2487526-28-1
Storage (Powder)	2 years at -20°C
Storage (in DMSO)	2 weeks at 4°C, 6 months at -80°C

Source: DC Chemicals[6]

Standard Operating Procedure for GEM144 Disposal

Given the cytotoxic potential of **GEM144**, all waste generated during its handling must be treated as hazardous chemical waste.[4] The following step-by-step guide outlines the recommended disposal process.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including double chemotherapy gloves, a lab coat, and safety goggles, when handling **GEM144** and its associated waste.[4]

2. Waste Segregation:

- All materials that come into contact with **GEM144** must be segregated from general laboratory waste. This includes, but is not limited to:
 - Unused or expired **GEM144** powder.
 - Stock solutions and diluted solutions containing **GEM144**.
 - Contaminated labware (e.g., vials, pipette tips, culture plates).
 - Contaminated consumables (e.g., gloves, absorbent pads).

3. Solid Waste Disposal:

- Contaminated Sharps: Needles and syringes that have come into contact with **GEM144** should be placed directly into a designated sharps container for hazardous chemical waste. [4] These are often color-coded (e.g., black) to differentiate them from biohazardous sharps containers (e.g., red).[4]
- Contaminated Labware and Consumables: All other solid waste, such as vials, pipette tips, and gloves, should be collected in a clearly labeled, leak-proof hazardous waste container.[4]

4. Liquid Waste Disposal:

- Stock Solutions and Experimental Media: All liquid waste containing **GEM144** should be collected in a dedicated, sealed, and clearly labeled hazardous waste container. Do not pour **GEM144** solutions down the drain.[7][8]
- The container should be labeled with "Hazardous Waste" and the chemical name "**GEM144**."

5. Decontamination:

- Work surfaces and equipment should be decontaminated after handling **GEM144**. The appropriate decontamination procedure should be determined in consultation with your institution's Environmental Health and Safety (EHS) department.

6. Waste Pickup and Disposal:

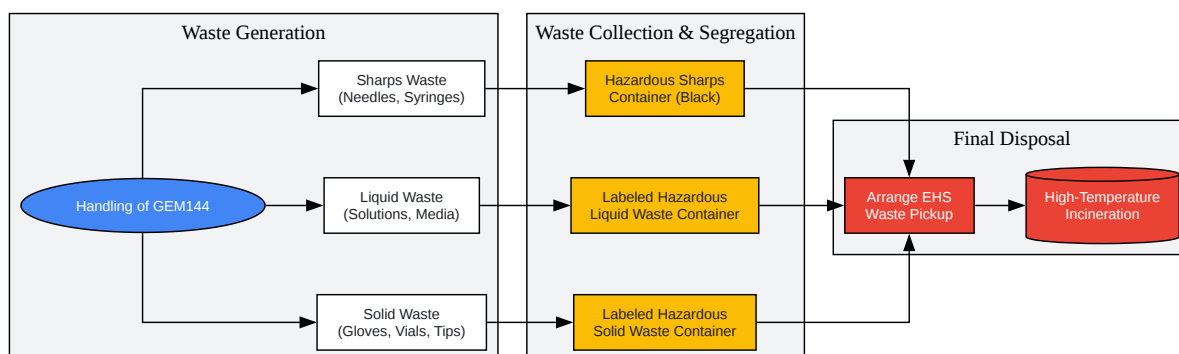
- All hazardous waste must be disposed of through your institution's certified hazardous waste management program.[9] Follow your institution's specific procedures for requesting a waste pickup.
- Do not mix **GEM144** waste with other chemical waste streams unless explicitly permitted by your EHS department.[4]

Experimental Protocols

No specific experimental protocols for the disposal of **GEM144** were found in the provided search results. The disposal procedures outlined above are based on general guidelines for hazardous chemical and antineoplastic drug waste.

GEM144 Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **GEM144** waste in a laboratory setting.



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